

# Flt3-IN-31: Application Notes and In Vitro Assay Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Flt3-IN-31

Cat. No.: B15577104

[Get Quote](#)

For Research Use Only.

## Introduction

Fms-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase pivotal in the proliferation, differentiation, and survival of hematopoietic stem and progenitor cells.[1] Activating mutations in the FLT3 gene, such as internal tandem duplications (ITD) and point mutations in the tyrosine kinase domain (TKD), are prevalent in Acute Myeloid Leukemia (AML) and are associated with a poor prognosis.[2][3] These mutations lead to constitutive, ligand-independent activation of the FLT3 signaling cascade, promoting uncontrolled cell growth and survival.[4] **Flt3-IN-31** is a potent small molecule inhibitor of FLT3 kinase activity, demonstrating significant efficacy in preclinical models of FLT3-mutated AML.[5] This document provides detailed protocols for in vitro assays to evaluate the activity of **Flt3-IN-31**.

## Mechanism of Action

**Flt3-IN-31** is an ATP-competitive inhibitor that targets the kinase domain of both wild-type (WT) and mutated FLT3. By binding to the ATP-binding pocket, **Flt3-IN-31** blocks the autophosphorylation of the FLT3 receptor. This inhibition prevents the activation of downstream signaling pathways critical for the proliferation and survival of leukemia cells, including the PI3K/AKT, RAS/MAPK/ERK, and STAT5 pathways.[5] In cellular assays, **Flt3-IN-31** has been shown to effectively block the autophosphorylation of the FLT3 receptor at multiple tyrosine residues (Tyr589, 591, and 842) and reduce the phosphorylation of downstream targets like STAT5.

## Data Presentation

### Table 1: Biochemical Activity of Flt3-IN-31

Target	IC50 (nM)
FLT3 WT	13
FLT3 D835Y	8

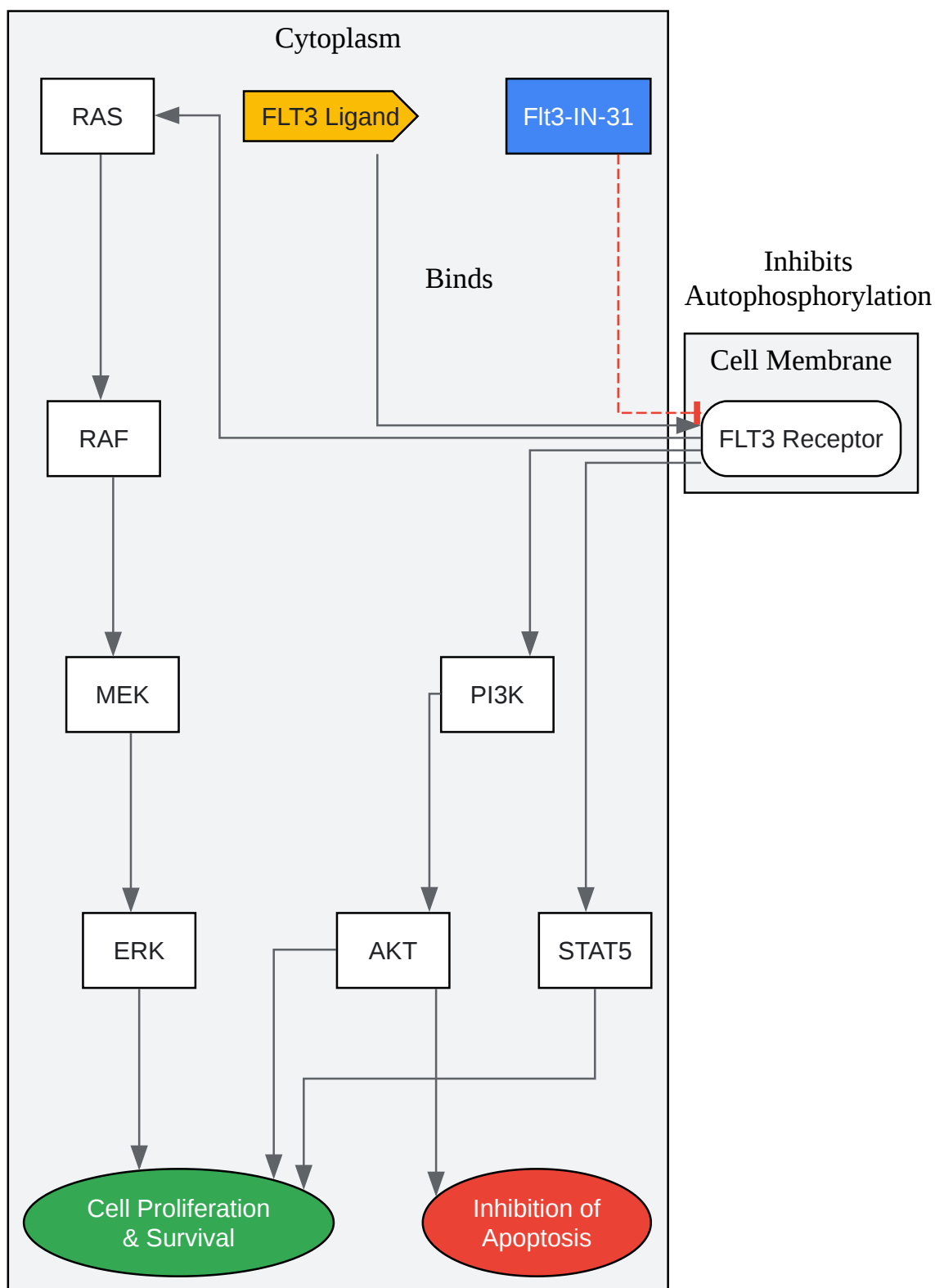
Data sourced from MedchemExpress.[\[5\]](#)

### Table 2: Cellular Activity of Flt3-IN-31

Cell Line	Mutation Status	GI50 (nM)	Assay Duration
MV4-11	FLT3-ITD	2	72 hours
MOLM-13	FLT3-ITD	1	72 hours
Ba/F3	FLT3-ITD	34	72 hours
Ba/F3	Parental	1136	72 hours

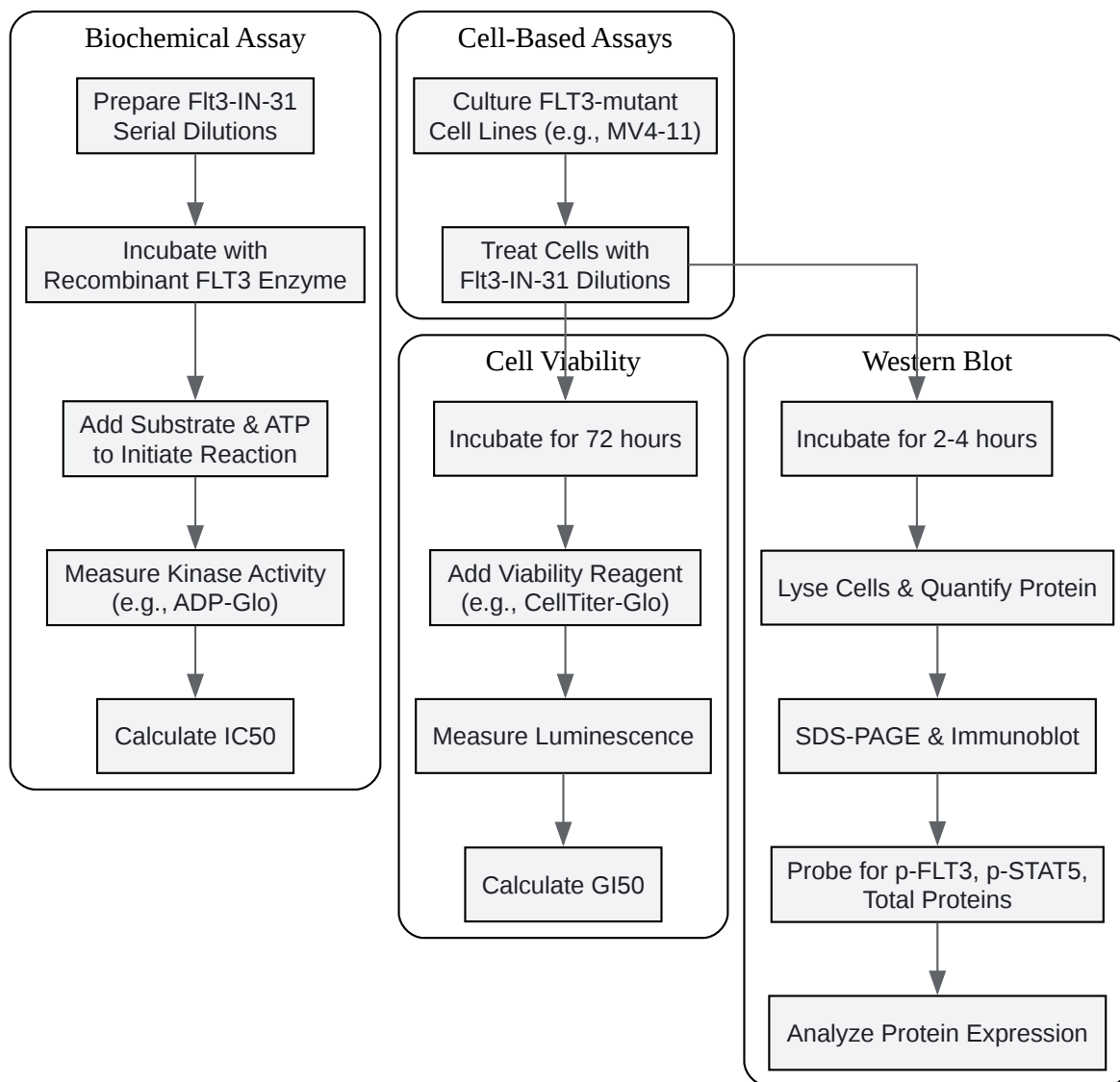
Data sourced from MedchemExpress.[\[5\]](#)

## Visualizations



[Click to download full resolution via product page](#)

Caption: Flt3 Signaling Pathway and Inhibition by **FIt3-IN-31**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. FLT3 inhibitors in acute myeloid leukemia: Current status and future directions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. How Do FLT3 Inhibitors Work? Drug Class, Uses, Side Effects & Drug Names [rxlist.com]
- 3. researchgate.net [researchgate.net]
- 4. FLT3 mutations in acute myeloid leukemia: Therapeutic paradigm beyond inhibitor development - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Flt3-IN-31: Application Notes and In Vitro Assay Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577104#flt3-in-31-in-vitro-assay-protocol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)